

The In Vivo Formation of Carboxyethyllysine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Carboxyethyllysine

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Abstract: N ϵ -(carboxyethyl)lysine (CEL) is a prominent advanced glycation end product (AGE) implicated in the pathophysiology of numerous age-related and metabolic diseases, including diabetes mellitus, cardiovascular disease, and neurodegenerative disorders. Understanding the precise mechanisms of its formation in vivo is critical for the development of targeted therapeutic interventions. This technical guide provides a comprehensive overview of the core pathways of CEL formation, with a focus on the pivotal role of methylglyoxal (MGO). It details the origins of MGO from glycolysis and other metabolic routes, and its subsequent reaction with lysine residues on proteins. This guide also presents quantitative data on MGO and CEL levels in human tissues, detailed experimental protocols for their quantification, and a discussion of relevant animal models for in vivo research.

Introduction to Carboxyethyllysine (CEL)

N ϵ -(carboxyethyl)lysine is a non-fluorescent, non-crosslinking advanced glycation end product formed through the non-enzymatic reaction of methylglyoxal with the ϵ -amino group of lysine residues in proteins[1][2]. The accumulation of CEL in tissues is a hallmark of increased carbonyl stress and is associated with cellular dysfunction, inflammation, and the progression of chronic diseases[3][4][5]. Unlike its counterpart, N ϵ -(carboxymethyl)lysine (CML), which is

primarily derived from glyoxal, CEL is a specific marker of methylglyoxal-mediated damage[1][6].

The Core Mechanism: Methylglyoxal-Mediated Formation of CEL

The primary pathway for CEL formation in vivo involves the highly reactive dicarbonyl compound, methylglyoxal (MGO)[3][4][5]. MGO is an unavoidable byproduct of several metabolic pathways, most notably glycolysis[1][3].

Origins of Methylglyoxal (MGO)

The main source of endogenous MGO is the spontaneous degradation of the triosephosphates, glyceraldehyde-3-phosphate (GA3P) and dihydroxyacetone phosphate (DHAP), intermediates in the glycolytic pathway[7][8]. Under conditions of hyperglycemia, the increased flux through glycolysis leads to an accumulation of these triosephosphates and a subsequent elevation in MGO production[3][4][9]. Other sources of MGO include the catabolism of acetone and threonine, and lipid peroxidation[10].

The Maillard Reaction and CEL Formation

Once formed, MGO readily reacts with the free amino groups of lysine residues on proteins in a process that is a branch of the Maillard reaction. This reaction proceeds through several intermediate steps, ultimately leading to the irreversible formation of the stable CEL adduct[8][10]. The formation of CEL alters the structure and function of proteins, contributing to the pathological consequences of AGE accumulation.

Quantitative Data on MGO and CEL in Human Tissues

The levels of MGO and CEL in tissues and plasma are critical biomarkers of carbonyl stress and are often elevated in pathological conditions. The following tables summarize available quantitative data from various studies.

Analyte	Tissue/Fluid	Condition	Concentration Range	Reference
Methylglyoxal (MGO)	Plasma	Healthy	100 - 200 nM	[9] [11]
	Plasma	Type 2 Diabetes	250 - 600 nM	
	Liver	Mouse	~4 µM	
	Muscle	Mouse	~4 µM	
	Brain	Mouse	~1 µM	
Nε-(carboxyethyl)lysine (CEL)	Plasma	Healthy	0.1 - 0.5 µmol/L	[4] [12]
	Plasma	Type 2 Diabetes	0.4 - 1.2 µmol/L	
	Lens Proteins	Human (Age-dependent)	Increases with age	
Cortical Bone	Human	40-100 times greater than pentosidine	[11]	

Table 1: In Vivo Concentrations of Methylglyoxal (MGO) and Nε-(carboxyethyl)lysine (CEL) in Human and Animal Tissues.

Signaling Pathways and Logical Relationships

The formation of CEL is intricately linked to metabolic pathways and the cellular response to stress. The following diagrams illustrate these relationships.

Figure 1: In Vivo Formation Pathway of Carboxyethyllysine (CEL)

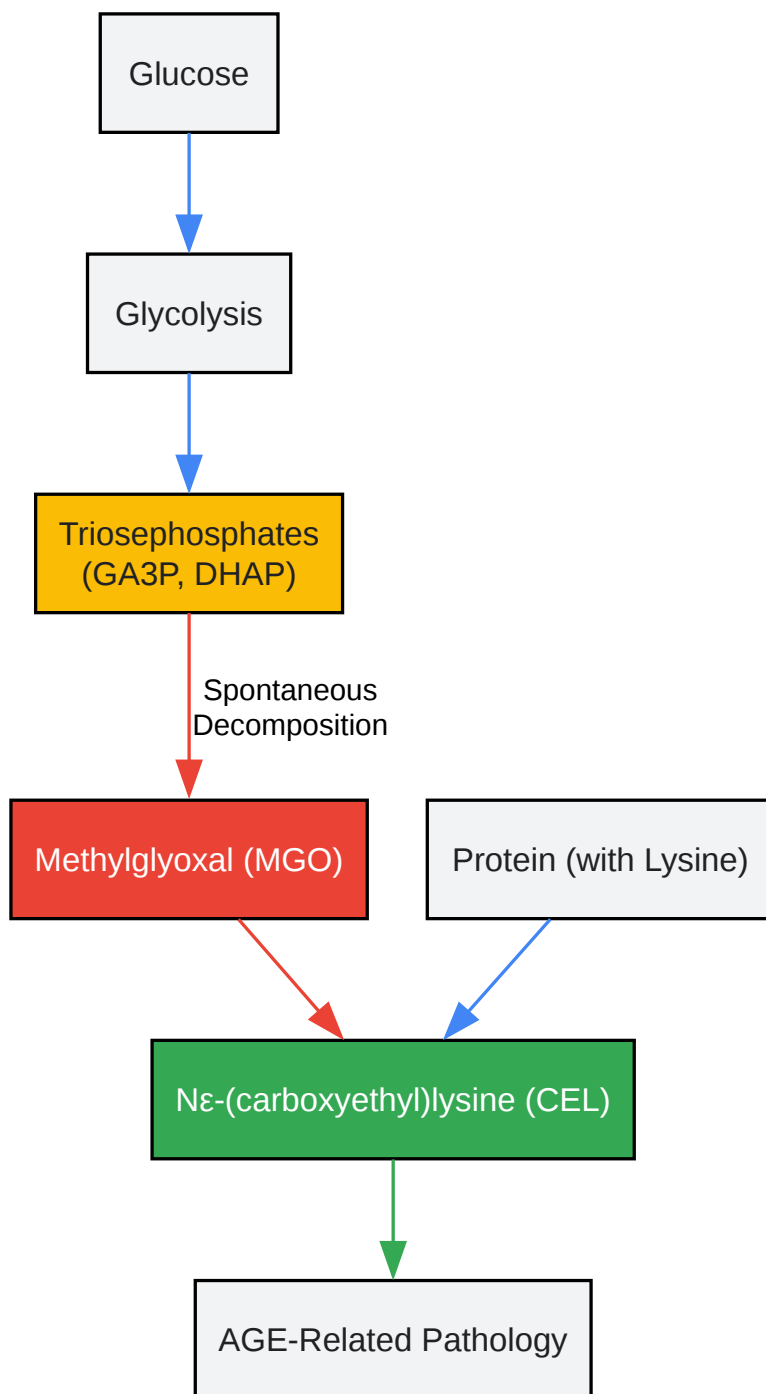
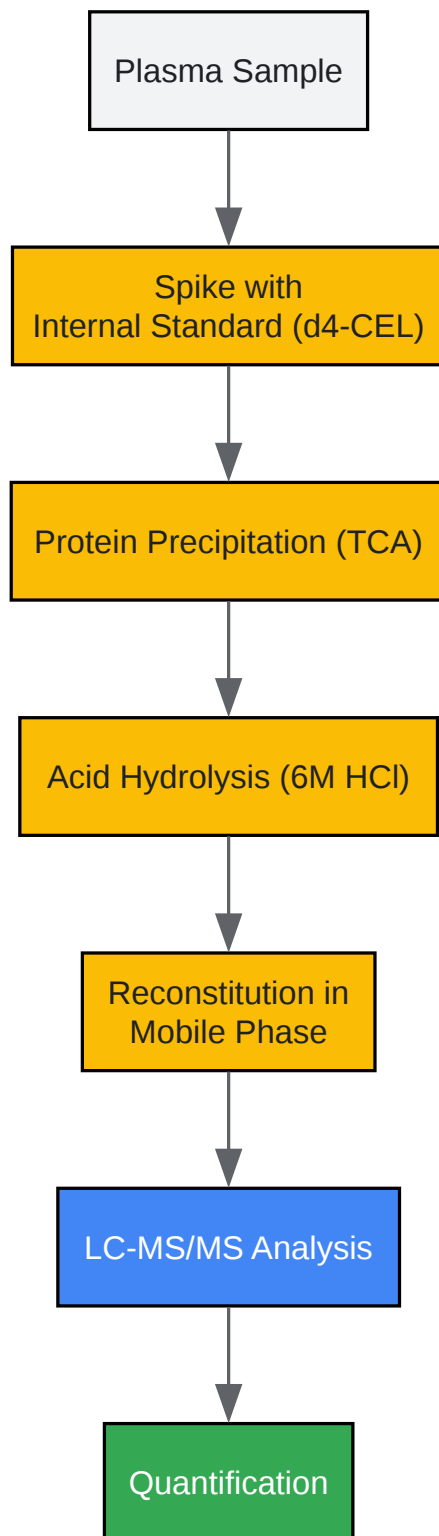


Figure 2: Workflow for CEL Quantification in Plasma

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References

- 1. cris.maastrichtuniversity.nl [cris.maastrichtuniversity.nl]
- 2. researchgate.net [researchgate.net]
- 3. The role of methylglyoxal and the glyoxalase system in diabetes and other age-related diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. journals.physiology.org [journals.physiology.org]
- 5. researchgate.net [researchgate.net]
- 6. Comprehensive quantification of carboxymethyllysine modified peptides in human plasma - PMC [pmc.ncbi.nlm.nih.gov]
- 7. High-throughput quantification of carboxymethyl lysine in serum and plasma using high-resolution accurate mass Orbitrap mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Distinct effects of methylglyoxal-derived hydroimidazolone 1, Nε-carboxyethyllysine, and an advanced glycation end product-rich diet on lipid metabolism, gut microbiota, and secondary bile acids in high-fat diet-induced obese mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Methylglyoxal and Advanced Glycation End Products (AGEs): Targets for the Prevention and Treatment of Diabetes-Associated Bladder Dysfunction? - PMC [pmc.ncbi.nlm.nih.gov]
- 10. UPLC-MS/MS method for quantitative determination of the advanced glycation endproducts N ε -(carboxymethyl)lysine and N ε -(carboxyethyl)lysine - Analytical Methods (RSC Publishing) DOI:10.1039/D3AY01817B [pubs.rsc.org]
- 11. Increased methylglyoxal formation in plasma and tissues during a glucose tolerance test is derived from exogenous glucose - PMC [pmc.ncbi.nlm.nih.gov]
- 12. The role of methylglyoxal and the glyoxalase system in diabetes and other age-related diseases. | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
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